

physical and chemical properties of 1-Bromopyrene

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Compound of Interest

Compound Name: 1-Bromopyrene

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An In-depth Technical Guide to **1-Bromopyrene**: Properties, Synthesis, and Applications

Introduction

1-Bromopyrene (CAS No. 1714-29-0) is a brominated polycyclic aromatic hydrocarbon (PAH) derived from pyrene.[1][2] It serves as a crucial intermediate and building block in organic synthesis and materials science.[3][4] Its unique photophysical properties, stemming from the extended π -conjugated system of the pyrene core, make it a valuable precursor for a wide range of functional materials.[3] This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols for its synthesis, and key applications of **1-Bromopyrene** for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

1-Bromopyrene typically appears as a white to pale yellow or light brown crystalline powder.[5][6] It is a relatively stable solid at room temperature.[5] While insoluble in water, it shows solubility in various organic solvents, including chloroform, dichloromethane, and DMSO, with limited solubility in methanol.[5][6][7]

Table 1: Physical and Chemical Properties of **1-Bromopyrene**

Property	Value	References
Molecular Formula	C ₁₆ H ₉ Br	[1][8][9]
Molecular Weight	281.15 g/mol	[1][5][8][10]
Appearance	White to yellow to tan powder	[1][5][6]
Melting Point	102-105 °C	[1][5][7]
Boiling Point	255 °C at 7 mmHg	[1][7][11]
Density	~1.578 g/cm ³	[1]
Refractive Index	~1.858	[1]
Solubility	Soluble in chloroform, DMSO; Slightly soluble in methanol	[5][6][7]
CAS Number	1714-29-0	[1][8][9]

Spectroscopic Data

The structural and electronic properties of **1-Bromopyrene** have been characterized using various spectroscopic techniques.

Table 2: Spectroscopic Data for **1-Bromopyrene**

Technique	Data Highlights	References
^1H NMR	(400 MHz, CDCl_3) δ : 7.99–8.06 (m, 3H), 8.09 (d, $J = 8.9$ Hz, 1H), 8.17 (d, $J = 9.2$ Hz, 1H), 8.20–8.24 (m, 3H), 8.43 (d, $J = 9.2$ Hz, 1H)	[12] [13]
^{13}C NMR	(100 MHz, CDCl_3) δ : 120.0, 124.1, 125.6, 125.7, 125.9, 126.0, 126.1, 126.6, 127.2, 127.8, 129.1, 129.7, 130.1, 130.7, 131.1, 131.3	[12] [14]
IR Spectroscopy	(ATR) ν : 3047, 1588, 1481, 1429, 1015, 966, 835, 751, 706 cm^{-1}	[12]
Mass Spectrometry	Monoisotopic Mass: 279.98876 Da	[10]
UV-Vis	Gas-phase UV absorption spectra have been studied at elevated temperatures.	[7]

Experimental Protocols

The synthesis of **1-Bromopyrene** typically involves the electrophilic bromination of pyrene.[\[5\]](#) Several methods have been reported, offering different yields and scalability.[\[2\]](#)[\[3\]](#)[\[12\]](#)

Protocol 1: Synthesis using N-Bromosuccinimide (NBS)

This widely cited method utilizes NBS as the brominating agent in an organic solvent like N,N-dimethylformamide (DMF).[\[5\]](#)[\[7\]](#)

Methodology:

- Dissolve pyrene (1.0 mmol) in anhydrous DMF (10 mL) in a round-bottomed flask.[\[7\]](#)

- Slowly add a solution of N-bromosuccinimide (NBS) (1.05 mmol) in anhydrous DMF (5 mL) dropwise to the pyrene solution.^[7]
- Stir the reaction mixture at room temperature for 24 hours.^[7]
- After the reaction is complete, pour the mixture into deionized water (50 mL).^[7]
- Extract the product with dichloromethane (3 x 100 mL).^[7]
- Combine the organic phases, wash thoroughly with deionized water, and dry over anhydrous magnesium sulfate (MgSO₄).^[7]
- Remove the solvent under reduced pressure to yield the crude product as a light yellow solid.^[7]
- Purify the crude product by recrystallization from hexane to obtain pure **1-Bromopyrene**.^[5]
^[7]

Protocol 2: Synthesis using HBr and H₂O₂

This protocol provides a simple and chromatography-free procedure for larger-scale synthesis.
^[2]^[12]

Methodology:

- In a three-necked round-bottom flask, combine pyrene (49.44 mmol) with a 1:1 v/v mixture of MeOH/Et₂O (125 mL).^[2]
- Add HBr (48% w/w aqueous solution, 54.39 mmol) dropwise to the mixture.^[2]
- Cool the resulting mixture to 15 °C using an ice-water bath and stir for 10 minutes.^[2]^[12]
- Add H₂O₂ (30% w/w aqueous solution, 51.92 mmol) dropwise over 30 minutes.^[2]
- Stir the mixture overnight under a nitrogen atmosphere.^[2]
- Collect the precipitate by filtration and wash with a small amount of cold ethanol and diethyl ether to yield the final product.^[2]

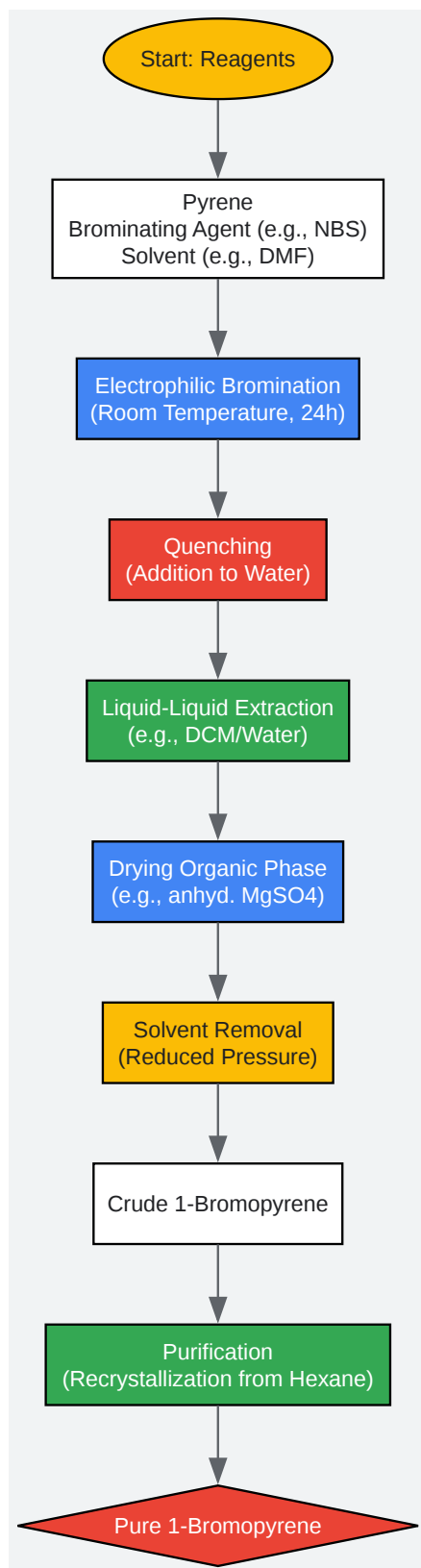
Key Applications in Research and Drug Development

1-Bromopyrene is a versatile compound with applications spanning materials science, analytical chemistry, and biological research.^[1]

- **Organic Electronics:** It is a key intermediate in the synthesis of advanced materials for Organic Light-Emitting Diodes (OLEDs) and organic semiconductors.^{[1][4][5]} The bromo-group allows for further functionalization through cross-coupling reactions to create complex, tailored molecules.^[4]
- **Fluorescent Probes:** The pyrene core exhibits unique fluorescence properties, including the ability to form excimers. This makes **1-Bromopyrene** a useful starting material for developing fluorescent probes and sensors for detecting various analytes.^{[1][4][15]}
- **Biological and Toxicological Research:** As a representative brominated PAH, **1-Bromopyrene** is used in studies to understand the cellular effects, DNA damage, and toxicology of this class of environmental contaminants.^{[1][15][16]} It has been utilized in studies on the cleavage of DNA and in the preparation of DNA base analogs.^{[16][17]}
- **Pharmaceutical Development:** It serves as an intermediate in the synthesis of various pharmaceutical compounds, aiding in the creation of new drug candidates.^[1]

Process Visualization: Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **1-Bromopyrene**.



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Caption: Workflow for the synthesis and purification of **1-Bromopyrene**.

Safety and Handling

1-Bromopyrene is classified as a hazardous substance. It is known to cause skin irritation (H315) and serious eye irritation (H319).[18][19] It may also cause respiratory irritation (H335).[18][19]

Precautionary Measures:

- Handling: Use only in a well-ventilated area or outdoors.[19][20] Avoid breathing dust, fumes, or spray.[18][19] Wash hands and any exposed skin thoroughly after handling.[18]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (eyeshields), and appropriate respiratory protection (e.g., N95 dust mask).[20][21]
- Storage: Store in a cool, dry, and dark place in a well-sealed container at room temperature.[6][7]
- First Aid: In case of skin contact, wash with plenty of soap and water.[18] If in eyes, rinse cautiously with water for several minutes.[18][19] If inhaled, move the person to fresh air.[18][19] Seek medical attention if irritation persists or if you feel unwell.[19][20]

Conclusion

1-Bromopyrene is a high-value chemical intermediate with well-defined physical and chemical properties.[5] Its utility as a precursor in the synthesis of organic semiconductors, fluorescent materials, and complex molecular architectures underscores its importance in both academic research and industrial applications.[1][5] The availability of robust and scalable synthetic protocols allows for its reliable production, facilitating further exploration of pyrene-based derivatives in drug discovery, materials science, and beyond. Proper adherence to safety protocols is essential when handling this compound.

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